

Application Notes & Protocols for Handling 2C-G Hydrochloride Powder

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Compound of Interest

Compound Name: 2C-G (hydrochloride)

Cat. No.: B158026

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Disclaimer: 2C-G hydrochloride is a psychoactive substance and is classified as a controlled substance in many jurisdictions, including the United States (Schedule I), the United Kingdom (Class A), and Canada (Schedule III).[1][2] All acquisition, handling, storage, and disposal of this compound must be in strict compliance with all applicable local, state, and federal regulations. These protocols are intended for use in authorized research settings by qualified personnel. A thorough risk assessment must be conducted before any handling of this substance.

Introduction

2C-G hydrochloride (2,5-dimethoxy-3,4-dimethyl-benzeneethanamine, monohydrochloride) is a psychedelic phenethylamine of the 2C-series.[1][3][4] It is a crystalline solid with a molecular weight of 245.74 g/mol.[3][5] Due to its psychoactive nature and structural similarity to other scheduled substances like 2C-D, it necessitates stringent safety protocols in a laboratory setting.[3][4] While specific toxicity data for 2C-G hydrochloride is not extensively available, its handling should be guided by protocols for potent, novel psychoactive substances (NPS).[5][6]

Quantitative Data and Physicochemical Properties

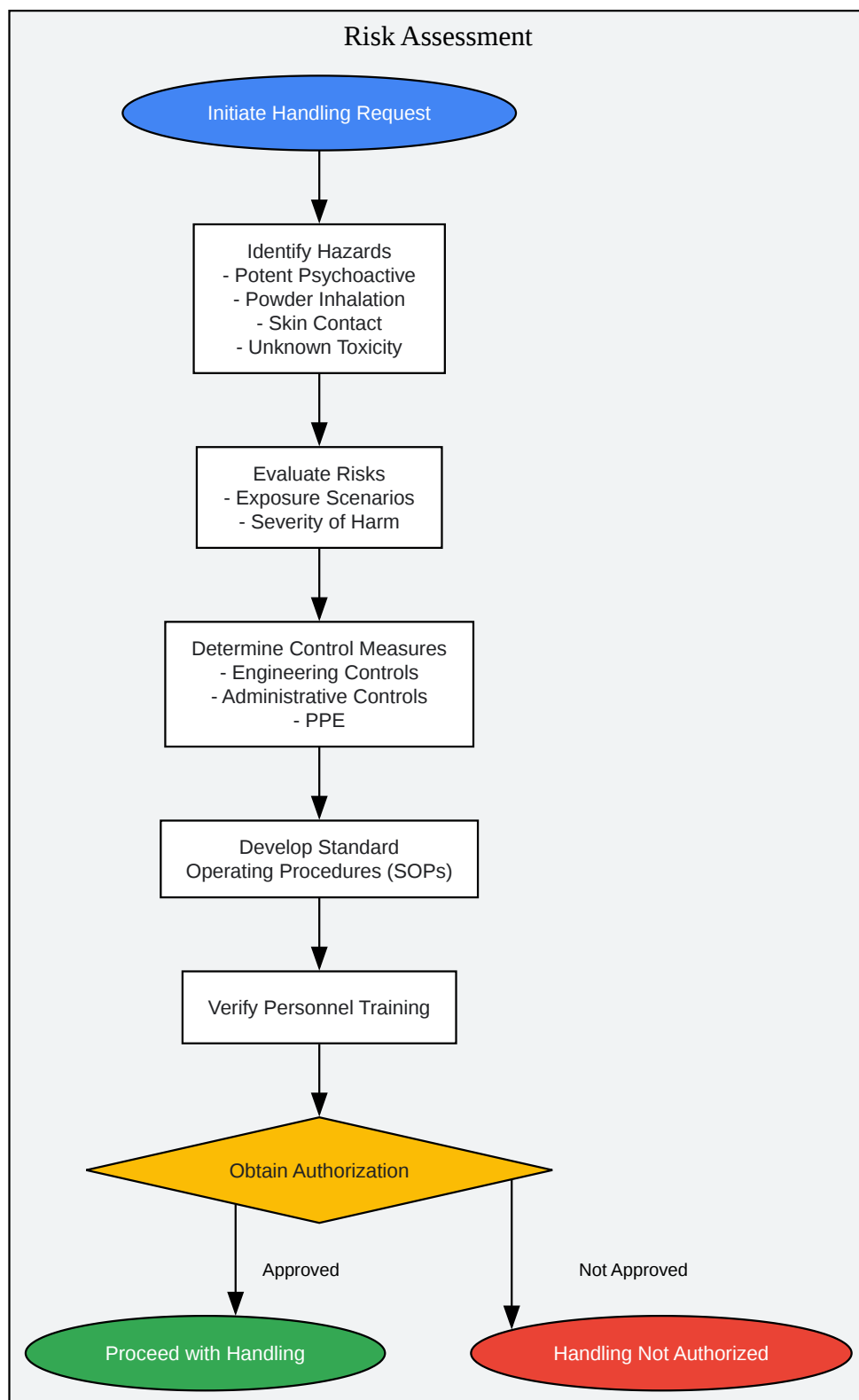
Comprehensive toxicological data for 2C-G hydrochloride is not currently available in published literature. Therefore, occupational exposure limits (OELs) have not been established. The

precautionary principle must be applied, treating the substance as highly potent and hazardous.

Property	Value	Source
Chemical Name	2,5-dimethoxy-3,4-dimethyl-benzeneethanamine, monohydrochloride	[3]
Synonyms	2C-G, 3,4-Dimethyl-2,5-dimethoxyphenethylamine	[1][3]
Molecular Formula	C ₁₂ H ₁₉ NO ₂ • HCl	[3]
Molecular Weight	245.7 g/mol	[3]
Physical Form	Crystalline solid	[3]
CAS Number	327175-14-4	[3][5]
Storage Temperature	-20°C	[7][8]
Solubility	DMF: 20 mg/ml, DMSO: 20 mg/ml, Ethanol: 30 mg/ml, Methanol: 1 mg/ml, PBS (pH 7.2): 5 mg/ml	[3]

Risk Assessment and Management

A thorough risk assessment is mandatory before handling 2C-G hydrochloride. This involves identifying hazards, evaluating risks, and implementing control measures.



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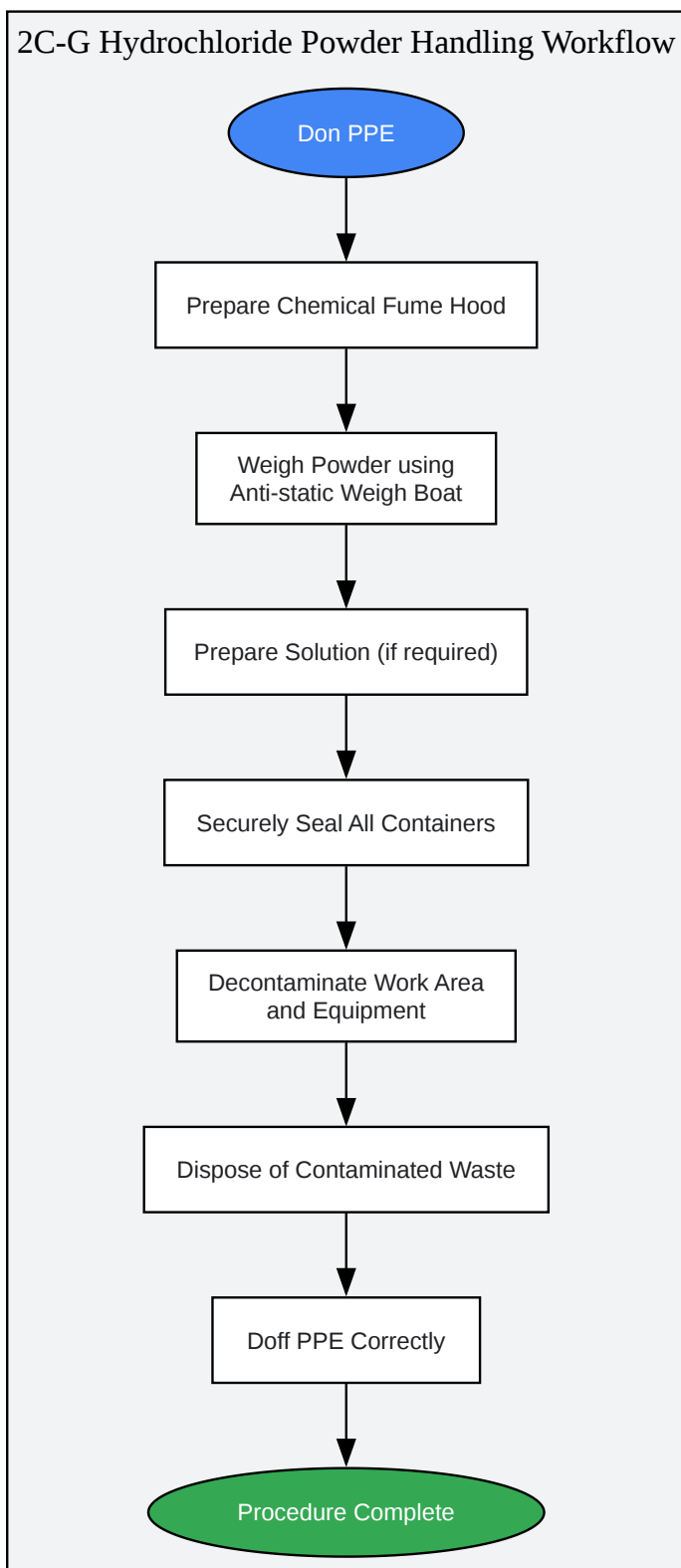
Caption: Risk assessment workflow for handling 2C-G hydrochloride.

Experimental Protocols

A baseline of the following PPE is required at all times when handling 2C-G hydrochloride powder:

- **Gloves:** Double-gloving with nitrile gloves is recommended.
- **Lab Coat:** A dedicated lab coat, preferably disposable or laundered by a specialized service.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Respiratory Protection:** A properly fitted N95 or higher-rated respirator should be used when handling the powder outside of a certified chemical fume hood.
- **Chemical Fume Hood:** All handling of 2C-G hydrochloride powder, including weighing and preparing solutions, must be conducted in a certified chemical fume hood to prevent inhalation.^[5]
- **Ventilation:** The laboratory should have adequate general ventilation.
- **Preparation:** Designate a specific area within a chemical fume hood for handling 2C-G hydrochloride. Cover the work surface with absorbent, disposable bench paper.
- **Pre-weighing:** Assemble all necessary equipment (spatulas, weigh boats, vials, etc.) inside the fume hood before introducing the compound.
- **Weighing:**
 - Tare the analytical balance with a clean weigh boat.
 - Carefully transfer the desired amount of 2C-G hydrochloride powder using a dedicated spatula.
 - Avoid generating dust.^[9] If any powder becomes airborne, cease work and allow the fume hood to clear it.
 - Once the desired weight is achieved, securely cap the stock container immediately.

- Dissolution:
 - If preparing a solution, add the solvent to the weigh boat or a receiving vessel containing the powder within the fume hood.
 - Ensure complete dissolution before removing the solution from the fume hood.
- Decontamination:
 - Wipe down all surfaces, including the spatula and the exterior of the containers, with an appropriate deactivating solution (e.g., 10% bleach solution followed by a water rinse, or as determined by institutional safety protocols).
 - Dispose of all contaminated disposable materials (gloves, bench paper, weigh boats) in a designated hazardous waste container.



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Caption: Step-by-step workflow for handling 2C-G hydrochloride powder.

- Store 2C-G hydrochloride in a securely sealed, clearly labeled container.
- The container should be stored in a locked, ventilated cabinet at the recommended temperature of -20°C.[7][8]
- Maintain a detailed inventory and access log for the controlled substance.
- Minor Spill (inside fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, cover the spill with an absorbent material.
 - Gently collect the absorbed material and place it in a designated hazardous waste container.
 - Decontaminate the area with a suitable deactivating agent.
- Major Spill (outside fume hood):
 - Evacuate the laboratory immediately.
 - Alert institutional safety personnel.
 - Prevent entry to the contaminated area.
 - Follow institutional emergency response protocols.
- All waste contaminated with 2C-G hydrochloride (e.g., gloves, weigh boats, paper towels, excess compound) must be disposed of as hazardous and/or controlled substance waste.
- Follow all institutional, local, and federal regulations for the disposal of Schedule I controlled substances.[5] This may involve a reverse distributor or other approved disposal methods.[2] Do not mix with general laboratory waste.

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